

# GSK 650394 inconsistent results in kinase assays

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## Compound of Interest

Compound Name: GSK 650394

Cat. No.: B1672397

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## Technical Support Center: GSK650394

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers using the SGK inhibitor, GSK650394, in kinase assays.

## Frequently Asked Questions (FAQs)

Q1: What is GSK650394 and what is its primary mechanism of action?

GSK650394 is a potent and competitive inhibitor of Serum/Glucocorticoid-Regulated Kinase 1 (SGK1). It also demonstrates inhibitory activity against the closely related SGK2.<sup>[1][2][3]</sup> Its mechanism of action involves binding to the ATP-binding pocket of the kinase, preventing the phosphorylation of downstream substrates.<sup>[4]</sup> SGK1 is a key component of the PI3K signaling pathway and is involved in various cellular processes, including cell survival, proliferation, and ion channel regulation.<sup>[5][6]</sup>

Q2: What are the reported IC<sub>50</sub> values for GSK650394 against SGK1 and SGK2?

The half-maximal inhibitory concentration (IC<sub>50</sub>) values for GSK650394 can vary depending on the assay format and conditions. Below is a summary of reported values:

Target	Assay Type	Reported IC50	Reference
SGK1	Scintillation Proximity Assay (SPA)	62 nM	[1][2][3][7]
SGK2	Scintillation Proximity Assay (SPA)	103 nM	[1][2][3][7]
SGK1	Fluorescence Polarization Assay	13 nM	[7][8]
SGK1-mediated epithelial transport	Short-Circuit Current (SCC) Assay	0.6 $\mu$ M	[1][3][6]
Androgen-stimulated LNCaP cell growth	Cell-based Assay	~1 $\mu$ M	[2][7]

Q3: Does GSK650394 have off-target effects?

While GSK650394 is selective for SGK1/2, some off-target activity has been reported. It displays a greater than 30-fold selectivity for SGK1 over Akt and other related kinases.[2][7] However, at higher concentrations, it may inhibit other kinases, such as Rho-associated protein kinase and some Janus kinase (JAK) isoforms.[5] Researchers should consider these potential off-target effects when interpreting their results.

Q4: What is the recommended solvent and storage condition for GSK650394?

GSK650394 is soluble in DMSO, with stock solutions commonly prepared at concentrations up to 100 mM.[2] For long-term storage, it is recommended to store the stock solution at -20°C or -80°C.[3] It is advisable to use fresh DMSO for solubilization, as moisture-absorbing DMSO can reduce its solubility.[1]

## Troubleshooting Guide for Inconsistent Kinase Assay Results

Inconsistent results in kinase assays using GSK650394 can arise from several factors. This guide provides a structured approach to troubleshooting common issues.

## Issue 1: High Variability Between Replicate Wells

High variability can obscure the true inhibitory effect of GSK650394.

- Potential Cause: Pipetting Inaccuracy
  - Troubleshooting Step: Ensure pipettes are properly calibrated. For viscous solutions, consider using reverse pipetting techniques. Prepare a master mix of reagents to minimize well-to-well variation.[\[4\]](#)[\[9\]](#)[\[10\]](#)
- Potential Cause: Inadequate Mixing
  - Troubleshooting Step: Gently but thoroughly mix all reagent solutions before and after addition to the assay plate. Avoid introducing air bubbles.
- Potential Cause: Edge Effects
  - Troubleshooting Step: Avoid using the outer wells of the microplate, as they are more susceptible to evaporation and temperature fluctuations. Alternatively, fill the outer wells with buffer or water to create a humidity barrier.[\[4\]](#)[\[9\]](#)[\[10\]](#)

## Issue 2: IC<sub>50</sub> Value is Higher Than Expected

If the observed IC<sub>50</sub> value is significantly higher than published values, consider the following:

- Potential Cause: High ATP Concentration
  - Troubleshooting Step: GSK650394 is an ATP-competitive inhibitor.[\[7\]](#) High concentrations of ATP in the assay will require higher concentrations of the inhibitor to achieve 50% inhibition. Consider performing the assay at an ATP concentration close to the K<sub>m</sub> value for the kinase.[\[4\]](#)[\[9\]](#)
- Potential Cause: Compound Instability or Degradation
  - Troubleshooting Step: Prepare fresh dilutions of GSK650394 from a properly stored stock for each experiment. Avoid repeated freeze-thaw cycles of the stock solution.[\[11\]](#)
- Potential Cause: Inactive Enzyme

- Troubleshooting Step: Ensure the kinase enzyme is active. Run a positive control with a known inhibitor and a negative control without any inhibitor to verify enzyme activity. The specific activity of the kinase can be determined using a radiometric or ADP-Glo assay.[\[12\]](#)

## Issue 3: No Inhibition or Poor Dose-Response Curve

A flat dose-response curve or lack of inhibition may indicate a fundamental issue with the assay setup.

- Potential Cause: Compound Precipitation
  - Troubleshooting Step: Visually inspect the assay wells for any signs of compound precipitation. Determine the solubility of GSK650394 in your final assay buffer. It may be necessary to adjust the buffer composition or reduce the final concentration of the inhibitor.[\[9\]](#)
- Potential Cause: Assay Interference
  - Troubleshooting Step: The compound may interfere with the assay detection method (e.g., fluorescence quenching, inhibition of a reporter enzyme like luciferase).[\[10\]](#) Run a control experiment with GSK650394 in the absence of the kinase to test for assay interference.
- Potential Cause: Incorrect Assay Conditions
  - Troubleshooting Step: Verify that the buffer pH, ionic strength, and incubation time and temperature are optimal for your specific kinase.[\[4\]](#)[\[11\]](#) Ensure that the reaction is within the linear range.[\[10\]](#)

## Experimental Protocols

### Protocol 1: In Vitro SGK1 Kinase Assay (Scintillation Proximity Assay - SPA)

This protocol is adapted from published methods for measuring SGK1 inhibition by GSK650394.[\[1\]](#)[\[7\]](#)[\[8\]](#)[\[13\]](#)

Materials:

- Active SGK1 enzyme
- PDK1 (for SGK1 activation)
- Biotinylated CROSStide peptide substrate
- [ $\gamma$ - $^{32}\text{P}$ ]ATP
- GSK650394
- Kinase reaction buffer (50 mM Tris-HCl pH 7.5, 10 mM  $\text{MgCl}_2$ , 0.1 mM EGTA, 0.1%  $\beta$ -mercaptoethanol)
- Streptavidin-coated SPA beads
- 96-well microplate

#### Procedure:

- **Activate SGK1:** Incubate SGK1 with PDK1 in the kinase reaction buffer containing unlabeled ATP for 30 minutes at 30°C.
- **Prepare Inhibitor Plate:** Serially dilute GSK650394 in DMSO and then in the kinase reaction buffer. Add 5  $\mu\text{L}$  of the diluted inhibitor to the wells of the 96-well plate.
- **Add Activated Enzyme:** Add 25  $\mu\text{L}$  of the activated SGK1 enzyme mixture to each well containing the inhibitor.
- **Initiate Kinase Reaction:** Prepare a substrate mix containing the biotinylated CROSStide peptide and [ $\gamma$ - $^{32}\text{P}$ ]ATP. Add 20  $\mu\text{L}$  of this mixture to each well to start the reaction.
- **Incubate:** Incubate the plate at room temperature for 60 minutes.
- **Stop Reaction and Detect Signal:** Add 50  $\mu\text{L}$  of a slurry of streptavidin-coated SPA beads to stop the reaction. The beads will bind to the biotinylated substrate.
- **Signal Measurement:** Centrifuge the plate and measure the radioactivity using a scintillation counter. The signal is proportional to the amount of phosphorylated substrate.

- **Data Analysis:** Calculate the percent inhibition for each concentration of GSK650394 and determine the IC<sub>50</sub> value by fitting the data to a dose-response curve.

## Protocol 2: ADP-Glo™ Kinase Assay

This is a luminescent-based assay that measures ADP production as an indicator of kinase activity.<sup>[12][14]</sup>

Materials:

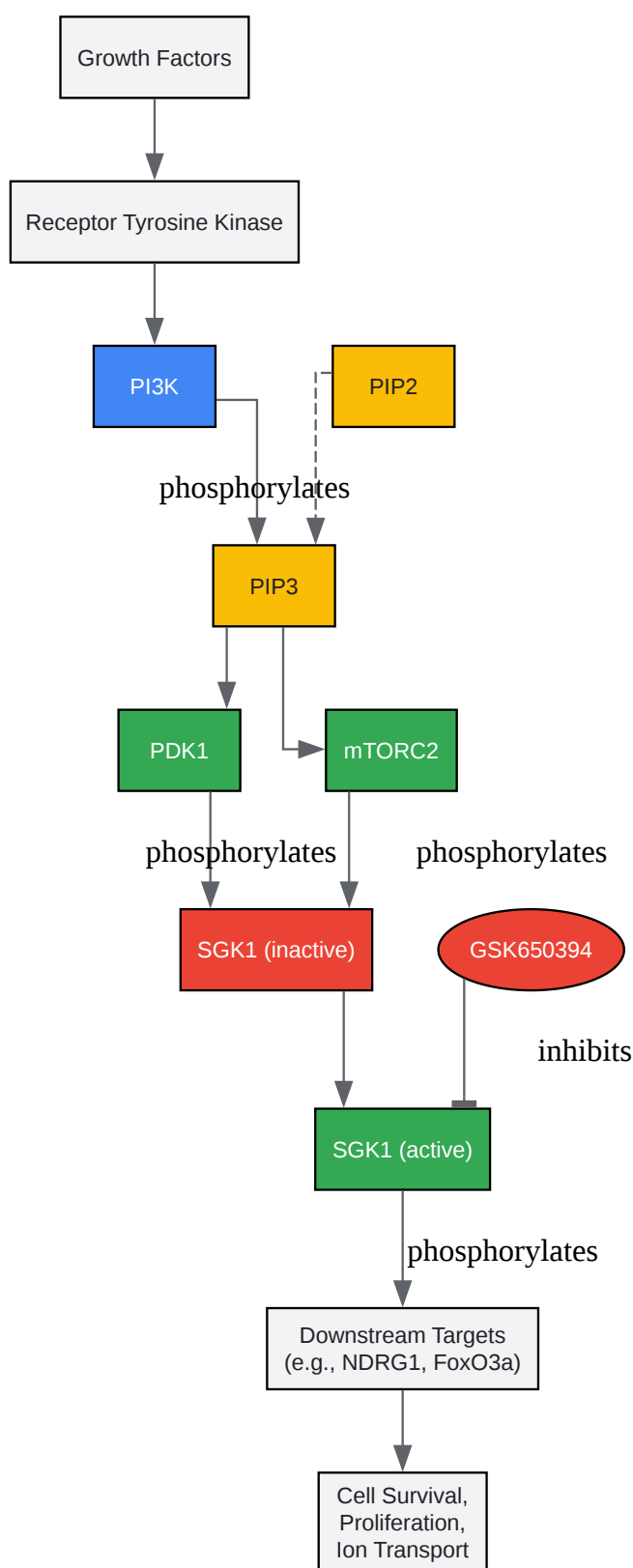
- SGK1 Kinase Enzyme System (includes SGK1, substrate, reaction buffer)
- ADP-Glo™ Kinase Assay Kit (includes ADP-Glo™ Reagent and Kinase Detection Reagent)
- GSK650394
- White, opaque 96-well microplate

Procedure:

- **Prepare Reagents:** Thaw all reagents as per the manufacturer's instructions. Prepare the Kinase Detection Reagent.
- **Set up Kinase Reaction:** In the wells of the microplate, combine the SGK1 enzyme, substrate, and varying concentrations of GSK650394 in the appropriate reaction buffer.
- **Initiate Reaction:** Add ATP to each well to start the kinase reaction.
- **Incubate:** Incubate the plate at the optimal temperature and for a time that ensures the reaction is in the linear range.
- **Terminate Kinase Reaction and Deplete ATP:** Add 5 µL of ADP-Glo™ Reagent to each well. This will stop the kinase reaction and consume any remaining ATP. Incubate for 40 minutes at room temperature.
- **Convert ADP to ATP and Detect Light:** Add 10 µL of Kinase Detection Reagent to each well. This reagent converts the ADP generated by the kinase reaction into ATP, which is then used by a luciferase to produce light. Incubate for 30-60 minutes at room temperature.

- **Measure Luminescence:** Read the luminescence signal using a plate reader. The light output is proportional to the amount of ADP produced and thus to the kinase activity.
- **Data Analysis:** Calculate the percent inhibition for each GSK650394 concentration and determine the IC<sub>50</sub> value.

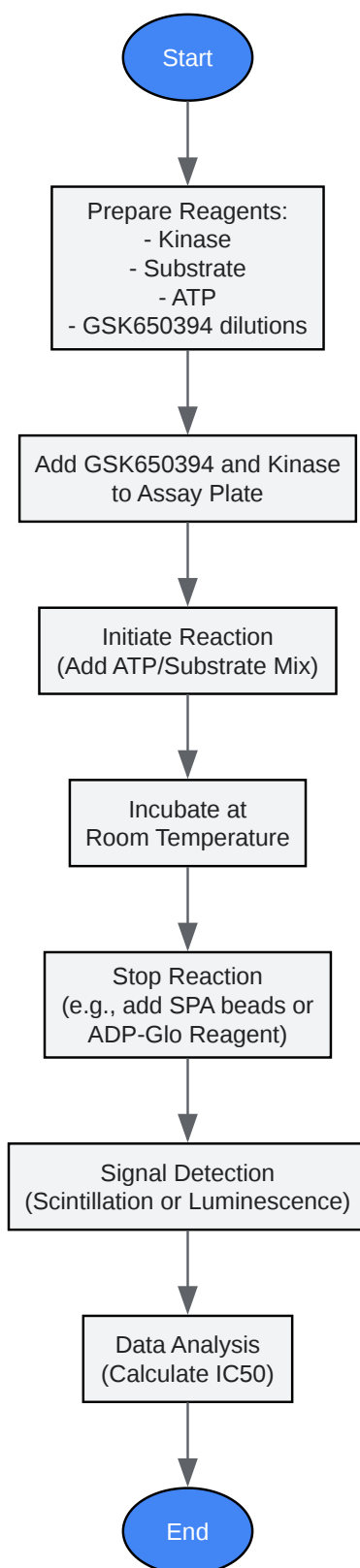
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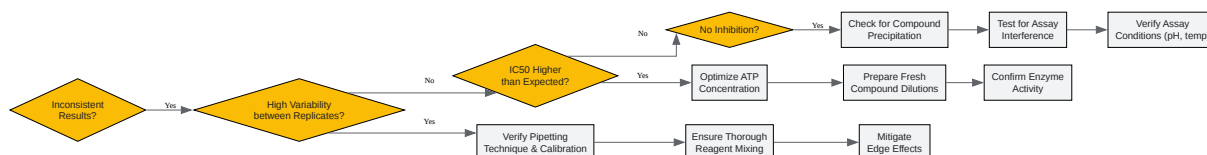
Caption: Simplified SGK1 signaling pathway and the inhibitory action of GSK650394.





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Caption: General workflow for an in vitro kinase assay with GSK650394.



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Caption: Decision tree for troubleshooting inconsistent kinase assay results with GSK650394.

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## References

1. selleckchem.com [selleckchem.com]
2. GSK 650394 | Other Kinases | Tocris Bioscience [tocris.com]
3. medchemexpress.com [medchemexpress.com]
4. benchchem.com [benchchem.com]
5. The prospect of serum and glucocorticoid-inducible kinase 1 (SGK1) in cancer therapy: a rising star - PMC [pmc.ncbi.nlm.nih.gov]
6. Frontiers | Serum and glucocorticoid-regulated kinase 1: Structure, biological functions, and its inhibitors [frontiersin.org]
7. Development of a small molecule serum and glucocorticoid-regulated kinase 1 antagonist and its evaluation as a prostate cancer therapeutic - PMC [pmc.ncbi.nlm.nih.gov]
8. apexbt.com [apexbt.com]
9. benchchem.com [benchchem.com]
10. benchchem.com [benchchem.com]

- 11. [m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
- 12. [promega.de](https://promega.de) [[promega.de](https://promega.de)]
- 13. [selleck.co.jp](https://selleck.co.jp) [[selleck.co.jp](https://selleck.co.jp)]
- 14. SGK1 Kinase Enzyme System Application Note [[promega.com](https://promega.com)]
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